

Synthesis of N,N'-di-tert-butylcarbodiimide: A Technical Guide

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Compound of Interest

Compound Name: *N,N'-di-tert-Butylcarbodiimide*

Cat. No.: *B1329350*

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Introduction

N,N'-di-tert-butylcarbodiimide (DTBC) is a highly versatile and sterically hindered carbodiimide used extensively in organic synthesis. Its primary application lies in the formation of amide and ester bonds, making it a valuable reagent in peptide synthesis and the development of small molecule therapeutics.^{[1][2]} The bulky tert-butyl groups enhance its stability and minimize side reactions often observed with less hindered carbodiimides.^[2] This technical guide provides an in-depth overview of the primary synthetic routes to **N,N'-di-tert-butylcarbodiimide**, complete with detailed experimental protocols, quantitative data for comparison, and workflow diagrams to aid in laboratory implementation.

Physicochemical Properties of N,N'-di-tert-butylcarbodiimide

Property	Value
CAS Number	691-24-7[1]
Molecular Formula	C9H18N2[2]
Molecular Weight	154.25 g/mol
Appearance	Colorless to almost colorless clear liquid[2]
Boiling Point	48-50 °C at 12 mmHg[1]
Density	0.800 g/mL at 20-25 °C[1]
Refractive Index (n _{20/D})	1.428

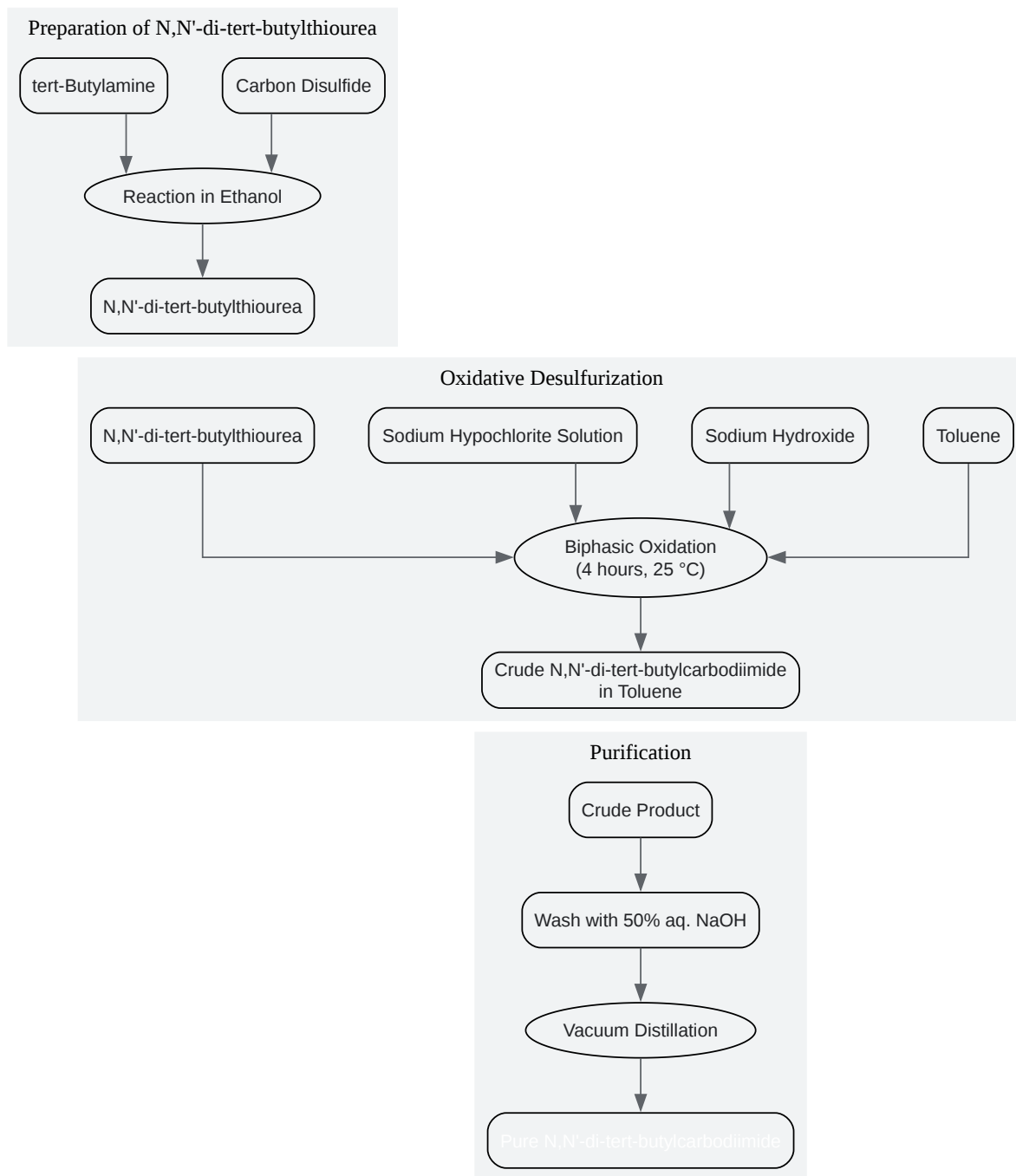
Synthetic Routes

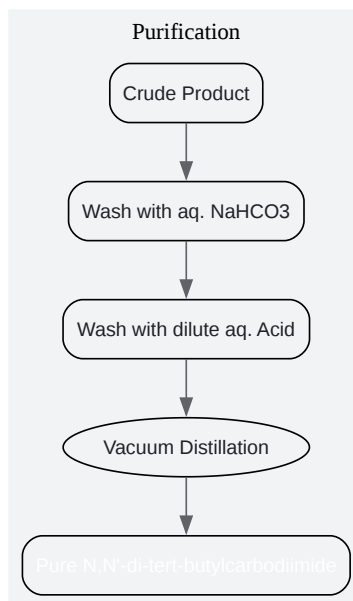
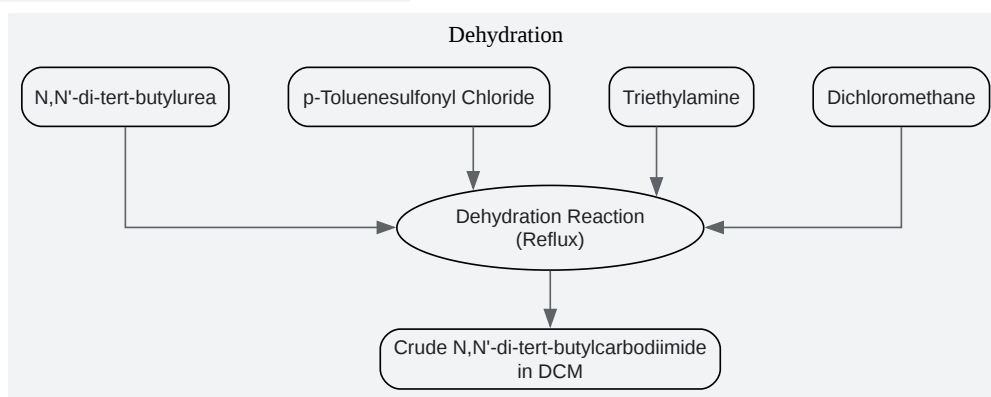
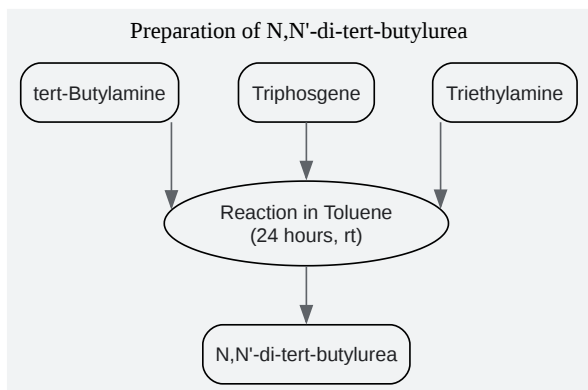
There are two primary and well-established methods for the synthesis of **N,N'-di-tert-butylcarbodiimide**, starting from either N,N'-di-tert-butylthiourea or N,N'-di-tert-butylurea.

Synthesis from N,N'-di-tert-butylthiourea

This method involves the oxidative desulfurization of N,N'-di-tert-butylthiourea. A common and effective oxidizing agent for this transformation is sodium hypochlorite in a biphasic system. This route is often favored for its relatively mild conditions and good yields.

Experimental Workflow: Synthesis from N,N'-di-tert-butylthiourea





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References

- 1. N,N'-DI-TERT-BUTYLCARBODIIMIDE CAS#: 691-24-7 [m.chemicalbook.com]
- 2. chemimpex.com [chemimpex.com]
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